

Pomalidomide-PEG4-C2-Br: A Technical Guide for Cereblon-Targeted Protein Degradation

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Compound of Interest

Compound Name: Pomalidomide-PEG4-C2-Br

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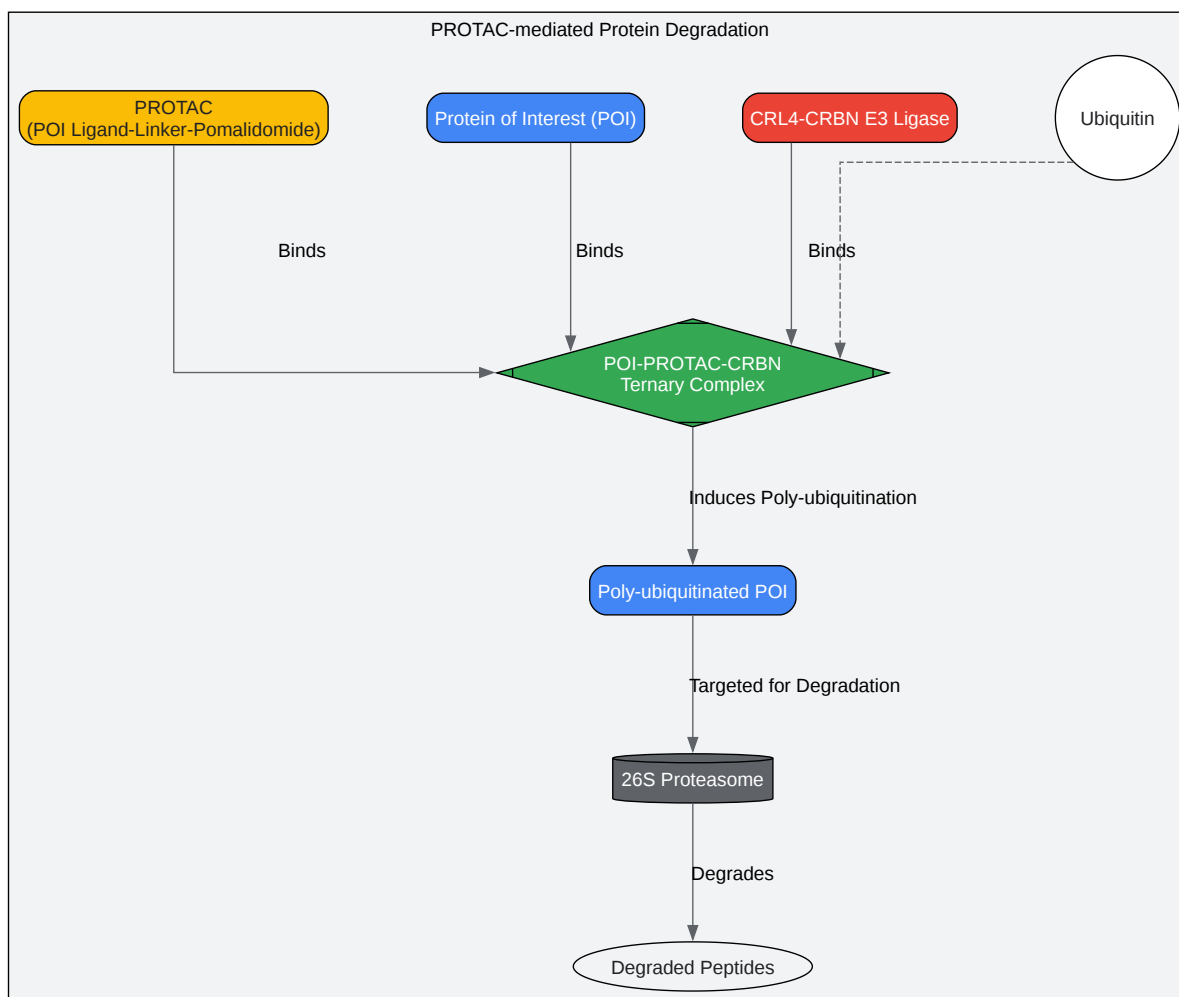
For Researchers, Scientists, and Drug Development Professionals

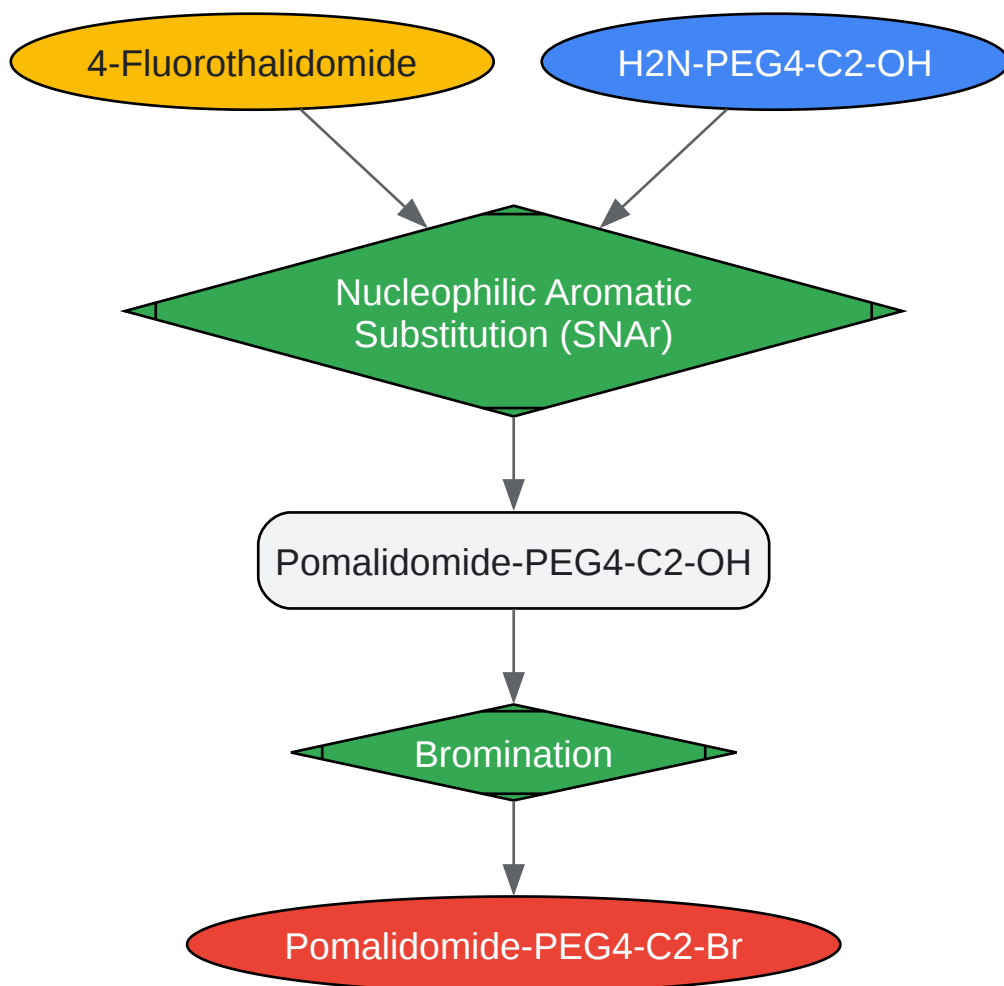
This in-depth technical guide provides a comprehensive overview of **Pomalidomide-PEG4-C2-Br**, a crucial building block in the development of Proteolysis Targeting Chimeras (PROTACs) for targeted protein degradation. This molecule incorporates the high-affinity E3 ligase binder pomalidomide, a flexible tetra-polyethylene glycol (PEG4) linker, and a reactive bromo-ethyl (-C2-Br) functional group for covalent conjugation to a target protein ligand.

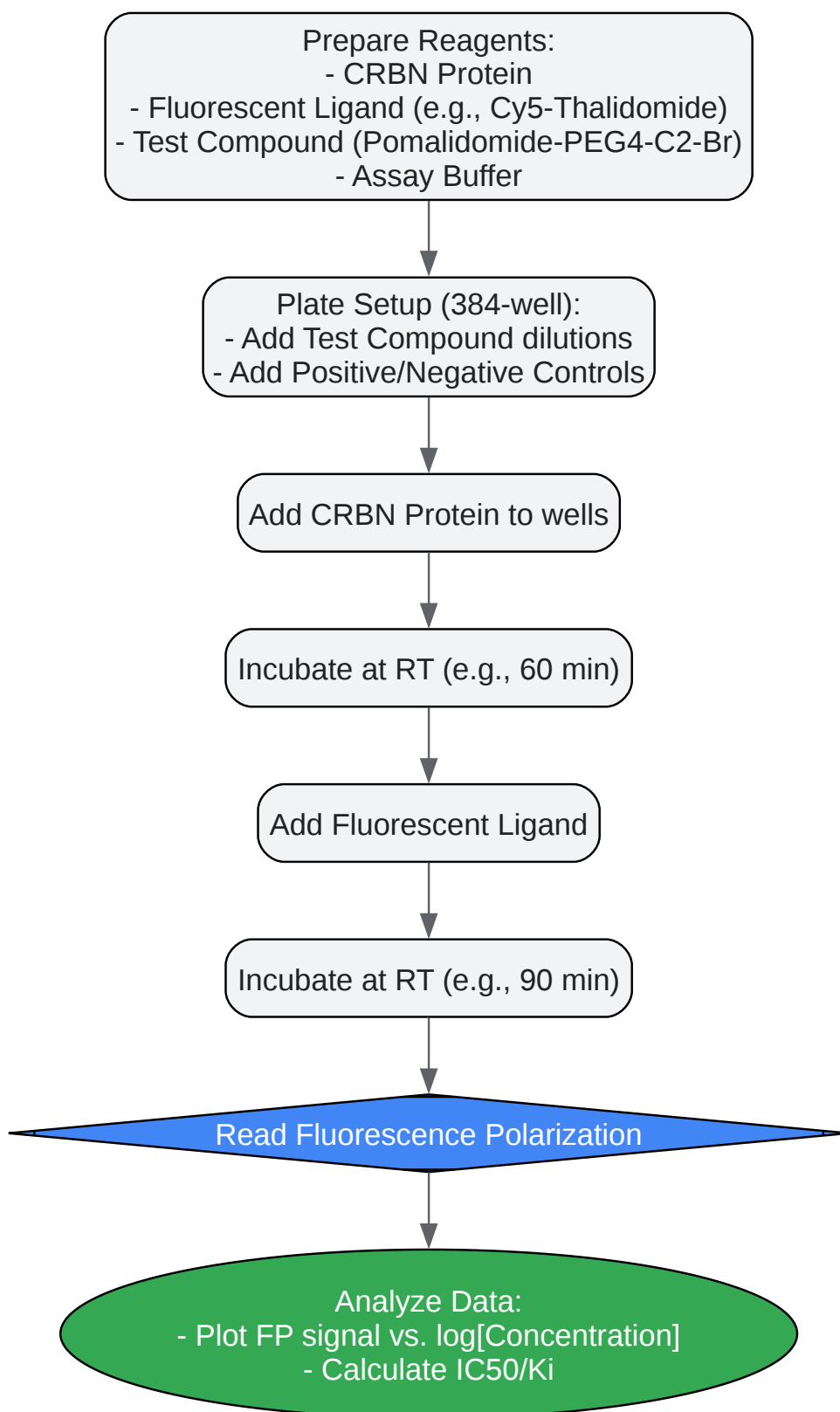
Core Concepts and Mechanism of Action

Pomalidomide is a derivative of thalidomide that binds to the Cereblon (CRBN) E3 ubiquitin ligase, a component of the CUL4-RBX1-DDB1-CRBN (CRL4CRBN) complex.^[1] By incorporating pomalidomide into a heterobifunctional PROTAC, researchers can hijack the cell's natural protein disposal system. The PROTAC simultaneously binds to a protein of interest (POI) and CRBN, forming a ternary complex. This proximity induces the E3 ligase to poly-ubiquitinate the POI, marking it for degradation by the 26S proteasome. The **Pomalidomide-PEG4-C2-Br** moiety serves as the CRBN-recruiting arm of the PROTAC.

The general mechanism of action for a PROTAC utilizing a pomalidomide-based E3 ligase binder is depicted in the following signaling pathway.







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References

- 1. Cereblon and Its Role in the Treatment of Multiple Myeloma by Lenalidomide or Pomalidomide [pubs.sciepub.com]
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